3,7,16-Trihydroxystigmast-5-ene CAS number and chemical information

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Compound of Interest		
Compound Name:	3,7,16-Trihydroxystigmast-5-ene	
Cat. No.:	B15497890	Get Quote

An In-Depth Technical Guide to 3,7,16-Trihydroxystigmast-5-ene

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical and biological information available for **3,7,16-Trihydroxystigmast-5-ene**, a naturally occurring phytosterol. This document is intended to serve as a valuable resource for researchers and professionals in the fields of medicinal chemistry, pharmacology, and drug development.

Chemical Information

3,7,16-Trihydroxystigmast-5-ene is a steroid derivative belonging to the stigmastane class.[1][2][3][4][5] Its core structure is a tetracyclic hydrocarbon with hydroxyl groups at positions 3, 7, and 16, and a double bond between carbons 5 and 6.

Based on the common stereochemistry of related natural products, the most probable systematic IUPAC name is (3β,7α,16β)-Stigmast-5-en-3,7,16-triol. The corresponding SMILES string, representing the two-dimensional structure, is CC--INVALID-LINK----INVALID-LINK--CC--INVALID-LINK--[C@H]1CC[C@@]2(C)--INVALID-LINK--C[C@H]3[C@H]2C=C4[C@@]3(C)CC--INVALID-LINK--C4">C@HC1O.

Table 1: Chemical Identifiers and Properties

Property	Value	Source
CAS Number	289056-24-2	Internal Database
Molecular Formula	$C_{29}H_{50}O_3$	Internal Database
Molecular Weight	446.71 g/mol	Internal Database
Probable IUPAC Name	(3β,7α,16β)-Stigmast-5-en-3,7,16-triol	Inferred from related compounds
SMILES String	CC--INVALID-LINK----INVALID-LINK--CC--INVALID-LINK--[C@H]1CC[C@@]2(C)--INVALID-LINK--C[C@H]3[C@H]2C=C4[C@@]3(C)CC--INVALID-LINK--C4">C@HC1O	Inferred from related compounds
Natural Source	Walsura robusta	Internal Database

Experimental Data

Detailed experimental data for **3,7,16-Trihydroxystigmast-5-ene** is not widely available in public databases. The information presented below is based on typical characteristics of similar phytosterols and will be updated as more specific data becomes available.

Table 2: Physicochemical Properties (Predicted)

Property	Value
Melting Point	Not available
Boiling Point	Not available
Solubility	Soluble in methanol, ethanol, and other polar organic solvents; sparingly soluble in water.
Appearance	Likely a white or off-white crystalline solid.

Table 3: Spectroscopic Data (Anticipated)

Technique	Expected Features
^{1}H NMR	Signals corresponding to methyl groups, methylene and methine protons on the steroid backbone and side chain, olefinic proton at C-6, and protons attached to carbons bearing hydroxyl groups.
^{13}C NMR	Approximately 29 distinct carbon signals, including those for the double bond at C-5 and C-6, and carbons attached to the hydroxyl groups.
Mass Spectrometry (MS)	A molecular ion peak corresponding to the molecular weight, along with fragmentation patterns characteristic of the stigmastane skeleton.
Infrared (IR) Spectroscopy	Broad absorption band in the region of 3200-3600 cm^{-1} due to the O-H stretching of the hydroxyl groups, and a peak around 1640-1680 cm^{-1} for the C=C stretching of the double bond.

Biological Activity and Potential Applications

While specific biological studies on **3,7,16-Trihydroxystigmast-5-ene** are limited, phytosterols as a class are known to exhibit a range of biological activities. These compounds are of significant interest to the pharmaceutical and nutraceutical industries.

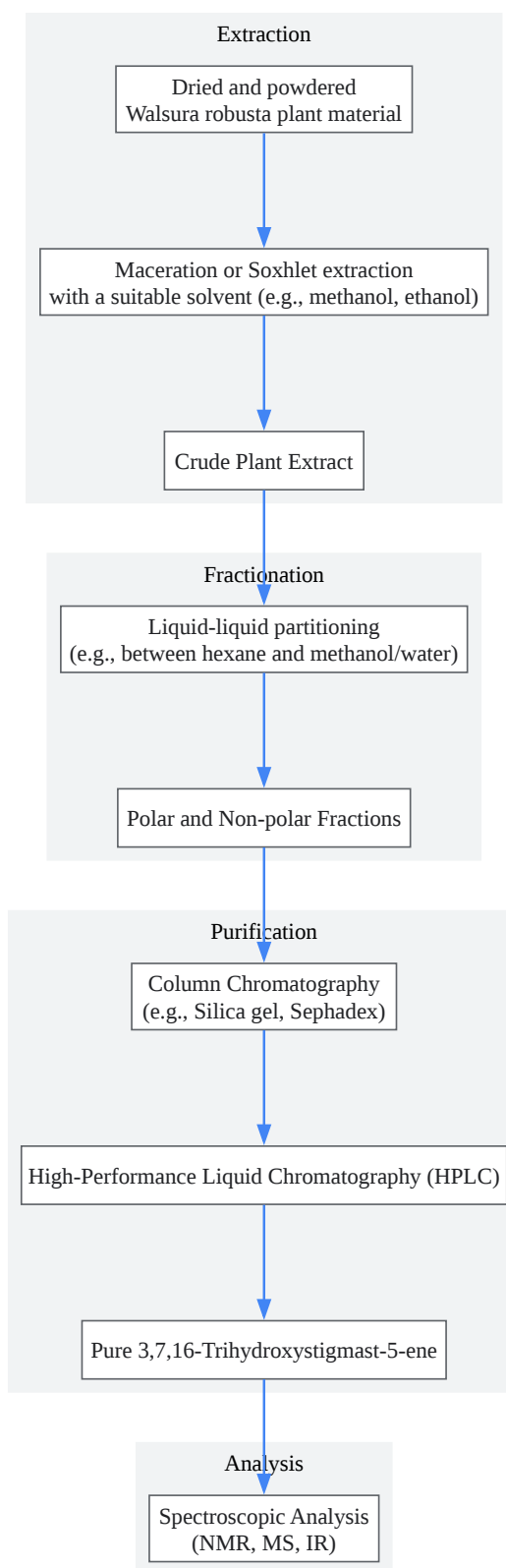General Biological Activities of Phytosterols:

- Cholesterol-Lowering Effects: Phytosterols are well-documented for their ability to reduce the absorption of dietary cholesterol, thereby lowering serum LDL cholesterol levels.

- Anti-inflammatory Properties: Many phytosterols have demonstrated anti-inflammatory effects by modulating various inflammatory pathways.
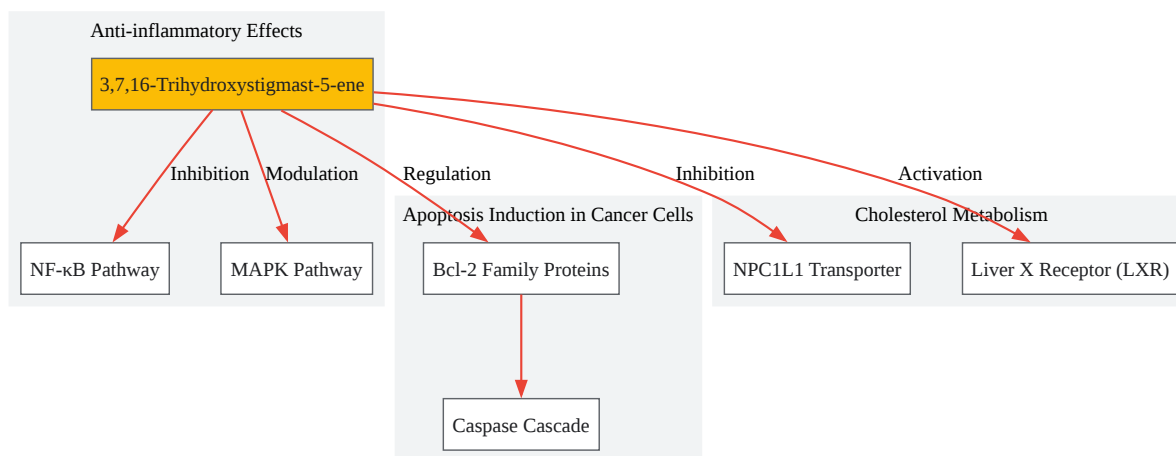
- Anticancer Activity: Some phytosterols have been shown to inhibit the growth of various cancer cell lines through mechanisms such as apoptosis induction and cell cycle arrest.

- Antioxidant Effects: The antioxidant properties of phytosterols contribute to their protective effects against oxidative stress-related diseases.

Further research is required to determine the specific biological activities and therapeutic potential of **3,7,16-Trihydroxystigmast-5-ene**.

Experimental Protocols

A detailed, peer-reviewed experimental protocol for the isolation of **3,7,16-Trihydroxystigmast-5-ene** is not currently available in the public domain. However, a general workflow for the isolation of phytosterols from a plant source like Walsura robusta can be outlined.

Extraction

Dried and powdered
Walsura robusta plant material

↓

Maceration or Soxhlet extraction
with a suitable solvent (e.g., methanol, ethanol)

↓

Crude Plant Extract

Fractionation

Liquid-liquid partitioning
(e.g., between hexane and methanol/water)

↓

Polar and Non-polar Fractions

Purification

Column Chromatography
(e.g., Silica gel, Sephadex)

↓

High-Performance Liquid Chromatography (HPLC)

↓

Pure 3,7,16-Trihydroxystigmast-5-ene

Analysis

Spectroscopic Analysis
(NMR, MS, IR)

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